

Application Notes and Protocols for MG149

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: MG149
Cat. No.: B15607072

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

MG149 is a potent and selective inhibitor of histone acetyltransferases (HATs), specifically targeting Tip60 (Kat5) and males absent on the first (MOF/Kat8).[1] It functions by targeting the acetyl-CoA binding site, thereby preventing the transfer of acetyl groups to histone and non-histone protein substrates.[2][3] This inhibition has been shown to impact cellular processes such as the DNA damage response, p53 and NF-κB signaling pathways, and gene transcription.[2][3][4][5] These application notes provide detailed information on the solubility, preparation, and experimental protocols for the use of **MG149** in research settings.

Physicochemical Properties and Solubility

MG149 is supplied as a crystalline solid and requires careful preparation for use in in vitro and in vivo experiments.[2]

Table 1: Solubility of **MG149** in Various Solvents

Solvent	Solubility	Concentration (mM)	Notes	Source
Dimethyl Sulfoxide (DMSO)	~30 - 255 mg/mL	~88.1 - 748.99 mM	Hygroscopic DMSO can impact solubility; use freshly opened solvent. Sonication is recommended.	[1][2][3][6][7]
Ethanol	~30 - 68 mg/mL	~88.1 - 199.72 mM	Sonication is recommended.	[2][3][6][7]
Dimethylformamide (DMF)	~30 mg/mL	~88.1 mM	-	[2][3]
Ethanol:PBS (pH 7.2) (1:3)	~0.25 mg/mL	~0.73 mM	For aqueous solutions, first dissolve in ethanol then dilute with PBS. Aqueous solutions are not recommended for storage for more than one day.	[2][3]
Water	< 0.1 mg/mL	Insoluble	-	[1][7]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL	≥ 7.34 mM	Clear solution.	[1]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	~2 mg/mL	~5.87 mM	Sonication is recommended.	[7]

Preparation of MG149 Solutions

Preparation of Stock Solutions

For optimal results, prepare fresh solutions or store aliquots at -80°C for up to one year.[7]

Protocol 1: High-Concentration Stock Solution (DMSO)

- Weigh the desired amount of **MG149** crystalline solid in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 68 mg/mL).[6]
- Vortex and/or sonicate the solution until the solid is completely dissolved.[1][7]
- If not for immediate use, aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Preparation of Working Solutions for In Vitro Assays

Protocol 2: Preparation of Aqueous Working Solution

- Thaw a frozen aliquot of the **MG149** DMSO stock solution.
- First, dissolve the **MG149** in ethanol.[2]
- Further dilute the ethanolic solution with the aqueous buffer of choice (e.g., PBS, cell culture medium) to the final desired concentration.[2]
- Note: Aqueous solutions of **MG149** are sparingly soluble and should be used on the same day they are prepared.[2]

Preparation of Formulations for In Vivo Administration

Protocol 3: Preparation of a Corn Oil-Based Formulation

- Prepare a stock solution of **MG149** in DMSO (e.g., 11.2 mg/mL).[6]
- In a sterile tube, add 50 µL of the **MG149** DMSO stock solution to 950 µL of corn oil.[6]

- Mix thoroughly until a clear, homogenous solution is achieved.[6]
- This formulation should be used immediately after preparation.[6]

Protocol 4: Preparation of a PEG300/Tween80 Formulation

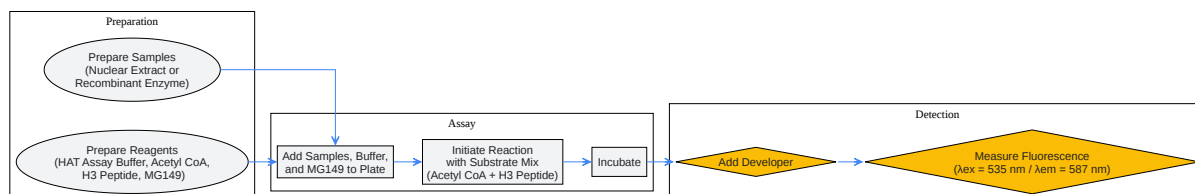
- Prepare a high-concentration stock solution of **MG149** in DMSO (e.g., 68 mg/mL).[6]
- For a 1 mL final volume, add 50 μ L of the **MG149** DMSO stock to 400 μ L of PEG300 and mix until clear.[6]
- Add 50 μ L of Tween80 to the mixture and mix until clear.[6]
- Add 500 μ L of ddH₂O to bring the final volume to 1 mL.[6]
- This mixed solution should be used immediately.[6]

Experimental Protocols

Histone Acetyltransferase (HAT) Activity Assay

This protocol is a general guideline for a fluorometric HAT activity assay and can be adapted for use with **MG149** to determine its inhibitory effects on Tip60 and MOF.

Workflow for HAT Activity Assay



[Click to download full resolution via product page](#)

Caption: Workflow for a fluorometric histone acetyltransferase (HAT) activity assay.

Materials:

- HAT Activity Fluorometric Assay Kit (or individual reagents: HAT Assay Buffer, Acetyl CoA, Histone H3 Peptide, Developer, Fluorescent Probe)
- Recombinant Tip60 or MOF enzyme, or nuclear extracts containing these enzymes
- **MG149** stock solution
- 96-well white flat-bottom plate
- Fluorescence multiwell plate reader

Procedure:

- Reagent Preparation: Prepare all reagents as per the manufacturer's instructions. Keep reagents on ice during use.

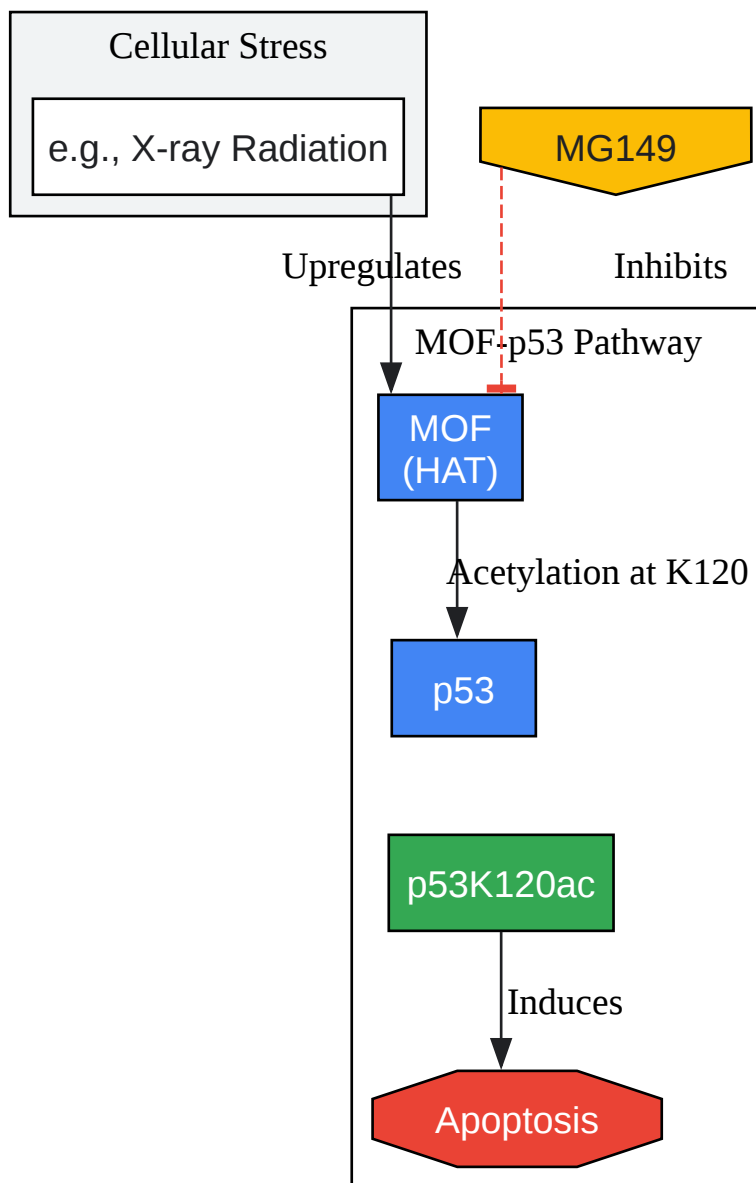
- **Sample Preparation:** Dilute the nuclear extract or recombinant HAT enzyme in HAT Assay Buffer to the desired concentration.
- **Inhibitor Preparation:** Prepare serial dilutions of **MG149** in HAT Assay Buffer. Include a vehicle control (e.g., DMSO diluted to the same final concentration as in the **MG149** wells).
- **Assay Plate Setup:**
 - **Sample Wells:** Add 50 μ L of the diluted enzyme sample to each well. Then add the desired volume of diluted **MG149** or vehicle control.
 - **Background Control Well:** Add 50 μ L of HAT Assay Buffer.
- **Reaction Initiation:** Prepare a Substrate Mix containing Acetyl CoA and H3 Peptide in HAT Assay Buffer. Add the appropriate volume of the Substrate Mix to all wells to initiate the reaction.
- **Incubation:** Incubate the plate at 37°C for the desired time (e.g., 30-60 minutes).
- **Detection:**
 - Add the Developer solution to each well.
 - Incubate for 15-20 minutes at room temperature, protected from light.
 - Measure the fluorescence at an excitation wavelength of ~535 nm and an emission wavelength of ~587 nm.
- **Data Analysis:** Subtract the background fluorescence from all readings. Calculate the percent inhibition for each concentration of **MG149** compared to the vehicle control. Determine the IC₅₀ value by plotting the percent inhibition versus the log of the **MG149** concentration.

Signaling Pathways

MG149's inhibitory action on Tip60 and MOF affects several critical signaling pathways.

Inhibition of MOF-Mediated p53 Acetylation

MG149 has been shown to inhibit the acetylation of p53 at lysine 120 (p53K120ac) by MOF.[4]
[5] This can attenuate apoptosis in response to stimuli like X-ray radiation.[4][5]



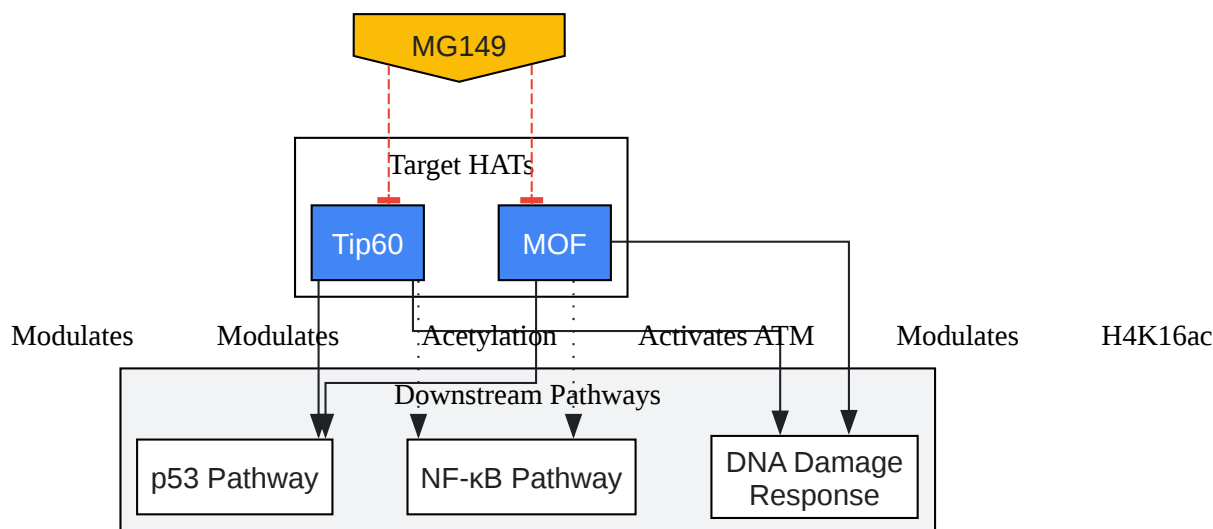
[Click to download full resolution via product page](#)

Caption: **MG149** inhibits MOF-mediated p53 acetylation, reducing apoptosis.

General Tip60/MOF and NF- κ B Inhibition Pathway

MG149 also inhibits the NF- κ B pathway, although the precise mechanism is still under investigation.[2][3] Tip60 and MOF are known to acetylate various components of signaling

cascades, which can influence their activity.



[Click to download full resolution via product page](#)

Caption: **MG149** inhibits Tip60 and MOF, affecting p53, NF-κB, and DNA repair pathways.

Safety and Handling

MG149 should be considered hazardous until further information is available.[2] Standard laboratory safety precautions should be taken, including wearing personal protective equipment such as gloves, eye protection, and a lab coat. Avoid ingestion, inhalation, and contact with skin and eyes. Wash hands thoroughly after handling. For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Tip60: connecting chromatin to DNA damage signaling - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. A posttranslational modification cascade involving p38, Tip60, and PRAK mediates oncogene-induced senescence - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Tip60 histone acetyltransferase acts as a negative regulator of Notch1 signaling by means of acetylation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. MG149 Inhibits MOF-Mediated p53 Acetylation to Attenuate X-Ray Radiation-Induced Apoptosis in H9c2 Cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. meridian.allenpress.com \[meridian.allenpress.com\]](#)
- [6. Tip60: Connecting chromatin to DNA damage signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Histone Acetyltransferase MOF Orchestrates Outcomes at the Crossroad of Oncogenesis, DNA Damage Response, Proliferation, and Stem Cell Development - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Application Notes and Protocols for MG149\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15607072/docs#application-notes-and-protocols-for-mg149\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)